Spectroscopic and Methodological Profile of 3-Azidopropanol: A Technical Guide

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Compound of Interest

Compound Name:	*3-Azidopropanol*
CAS No.:	*72320-38-8*
Cat. No.:	*B1278768*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectral characteristics of **3-azidopropanol**, a versatile bifunctional molecule widely employed in bioconjugation and materials science through "click chemistry." The following sections detail its nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, alongside comprehensive experimental protocols for its synthesis and spectroscopic analysis.

Core Spectral Data

The following tables summarize the key quantitative spectral data for **3-azidopropanol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: ^{1}H NMR Spectral Data of **3-Azidopropanol**

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Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Integration	Assignment
3.73	Triplet	6.0	2H	HO-CH_2-
3.43	Triplet	6.6	2H	N_3-CH_2-
1.81	Quintet	6.3	2H	-CH_2-CH_2-CH_2-
2.06	Broad Singlet	-	1H	-OH

Solvent: $CDCl_3$, Instrument: 400 MHz NMR Spectrometer

Table 2: ^{13}C NMR Spectral Data of **3-Azidopropanol**

Chemical Shift (δ) ppm	Assignment
59.89	CH_2-OH
48.54	N_3-CH_2-
31.51	-CH_2-CH_2-CH_2-

Solvent: $CDCl_3$, Instrument: 100.4 MHz NMR Spectrometer

Infrared (IR) Spectroscopy

Table 3: Key IR Absorption Bands for **3-Azidopropanol**

Wavenumber (cm^{-1})	Functional Group	Description
2089	Azide (N_3)	Strong, sharp stretching vibration

Technique: Attenuated Total Reflectance (ATR)

Mass Spectrometry (MS)

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While a specific, detailed mass spectrum with relative intensities for **3-azidopropanol** is not readily available in the searched literature, the expected fragmentation patterns for a primary alcohol and an azide can be predicted. The molecular ion peak (M+) would be expected at m/z 101.11, corresponding to the molecular weight of $C_3H_7N_3O$. Common fragmentation would likely involve the loss of water (M+ - 18) and the characteristic loss of a nitrogen molecule (N_2) from the azide group (M+ - 28)[1].

Experimental Protocols

Synthesis of 3-Azidopropanol

This protocol outlines the synthesis of **3-azidopropanol** from 3-bromo-1-propanol.

Materials:

- 3-bromo-1-propanol
- Sodium azide (NaN_3)
- Acetone
- Water
- Diethyl ether
- Magnesium sulfate ($MgSO_4$)

Procedure:

- In a round-bottom flask, dissolve 3-bromo-1-propanol (10 g, 71.94 mmol) and sodium azide (18.7 g, 287.79 mmol) in a mixture of acetone (120 mL) and water (20 mL).
- Reflux the mixture overnight.
- After cooling to room temperature, remove the acetone under reduced pressure.
- Add water (100 mL) to the remaining aqueous solution and extract the product with diethyl ether (3 x 100 mL).

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- Combine the organic layers and dry over anhydrous magnesium sulfate.
- Filter the drying agent and remove the diethyl ether under vacuum to yield **3-azidopropanol** as a colorless oil.

NMR Spectroscopy Protocol

Sample Preparation:

- Prepare a solution by dissolving approximately 10-20 mg of **3-azidopropanol** in about 0.6-0.7 mL of deuterated chloroform ($CDCl_3$).
- Transfer the solution to a clean, dry 5 mm NMR tube.

^1H NMR Acquisition:

- Instrument: 400 MHz NMR Spectrometer
- Pulse Program: Standard single-pulse sequence
- Number of Scans: 16-64
- Relaxation Delay: 1-2 seconds
- Spectral Width: Appropriate for the proton chemical shift range (e.g., 0-10 ppm)

^{13}C NMR Acquisition:

- Instrument: 100.4 MHz NMR Spectrometer
- Pulse Program: Proton-decoupled single-pulse sequence
- Number of Scans: 1024 or more, depending on concentration
- Relaxation Delay: 2-5 seconds
- Spectral Width: Appropriate for the carbon chemical shift range (e.g., 0-220 ppm)

IR Spectroscopy Protocol

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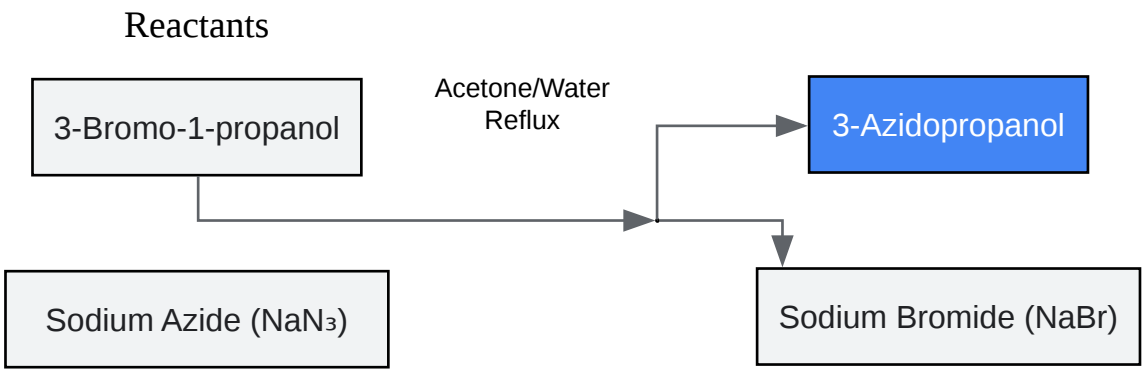
Technique: Attenuated Total Reflectance (ATR)

Procedure:

- Ensure the ATR crystal surface is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
- Record a background spectrum of the clean, empty ATR crystal.
- Place a small drop of **3-azidopropanol** directly onto the center of the ATR crystal.
- Acquire the sample spectrum. The instrument software will automatically subtract the background spectrum to produce the final absorbance spectrum.

Visualizations

The following diagrams illustrate the synthesis of **3-azidopropanol** and a common application in bioconjugation via click chemistry.



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Caption: Synthesis of **3-Azidopropanol**.

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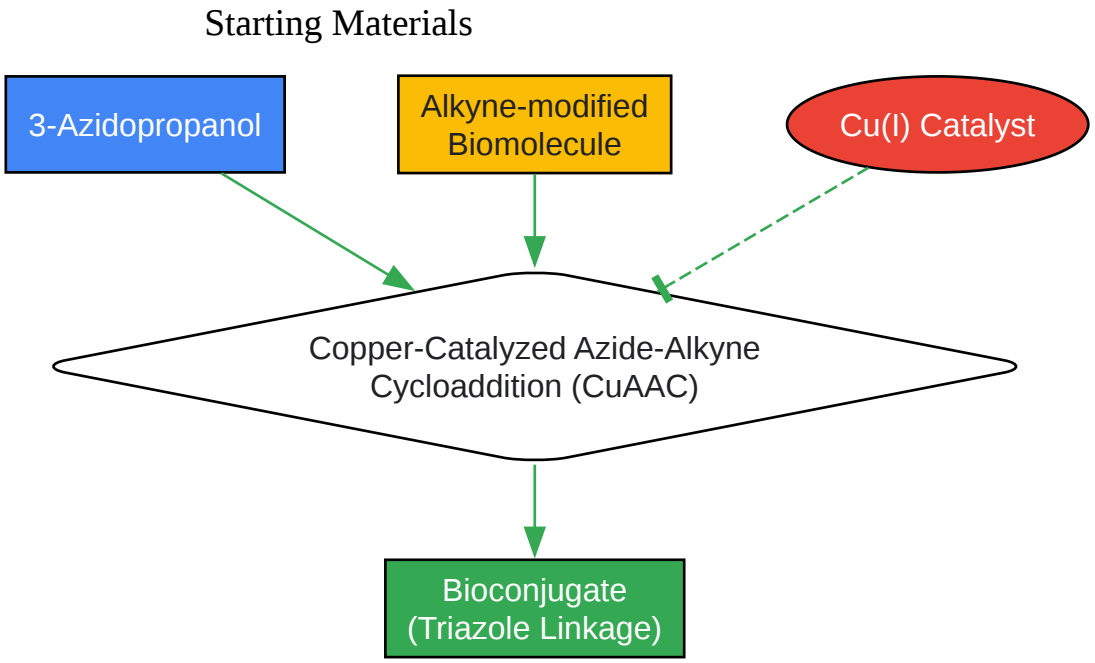

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Caption: Click Chemistry Bioconjugation Workflow.

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References

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